

Amelenodor (NX-13): A Technical Guide to a Novel NLRX1 Agonist

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Compound of Interest

Compound Name: NX-13

Cat. No.: B12349327

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Amelenodor (**NX-13**) is a first-in-class, orally available, and gut-restricted small molecule being developed for the treatment of inflammatory bowel diseases (IBD), such as ulcerative colitis and Crohn's disease.[1][2][3] It functions by selectively targeting and activating the Nucleotide-binding oligomerization domain, Leucine-rich repeat containing X1 (NLRX1) receptor, a key regulator of immune responses within the gastrointestinal tract.[2][4]

Chemical Structure and Properties

Amelenodor is classified as a benzene derivative, ether, and pyridine-containing small molecule.[1] Its chemical identity has been established through various analytical techniques.

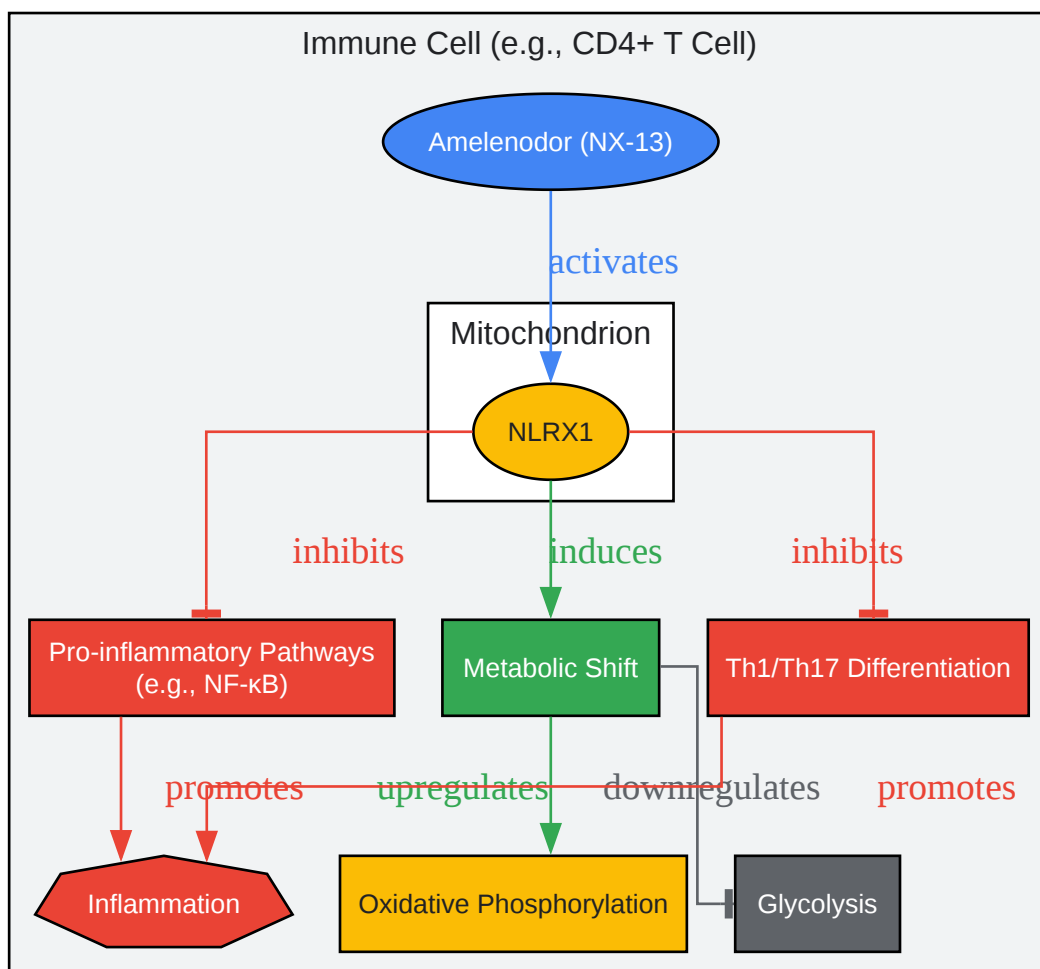
Property	Value	Source
IUPAC Name	2-[3,5-bis[(6-methyl-2-pyridinyl)oxy]phenoxy]-6-methylpyridine	[5]
Molecular Formula	C ₂₄ H ₂₁ N ₃ O ₃	[5]
Molecular Weight	399.44 g/mol	[5][6]
SMILES	<chem>CC1=NC(=CC=C1)OC2=CC(=CC(=C2)OC3=CC=CC(=N3)C)OC4=CC=CC(=N4)C</chem>	[5]
CAS Number	2389235-01-0	[7]

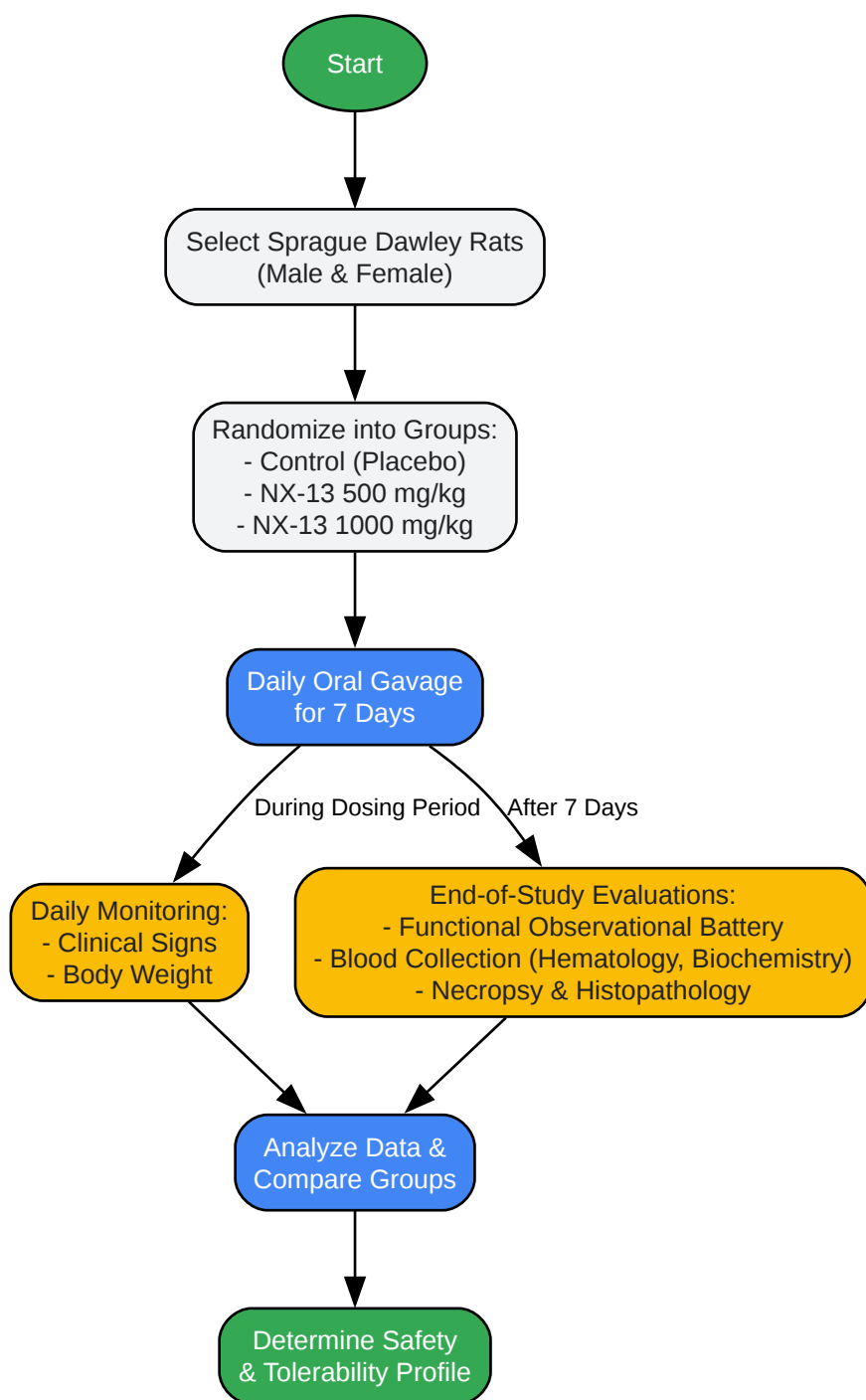
Mechanism of Action: NLRX1 Agonism

The primary therapeutic effect of Amelenodor is achieved through the activation of the NLRX1 receptor. NLRX1 is a unique member of the NOD-like receptor family due to its mitochondrial localization, where it acts as a negative regulator of inflammation.^[4] The activation of NLRX1 by **NX-13** initiates a cascade of events that collectively suppress intestinal inflammation.^[4]

Key mechanistic actions include:

- **Modulation of T-Cell Differentiation:** **NX-13** has been shown to reduce the differentiation of pro-inflammatory Th1 and Th17 CD4+ T cells, which are key drivers of chronic inflammation in IBD.^{[4][7]}
- **Regulation of Immunometabolism:** The compound promotes a shift in cellular metabolism from anaerobic glycolysis, which is associated with inflammatory states, towards oxidative phosphorylation.^{[4][7]} This metabolic reprogramming contributes to a less inflammatory environment.
- **Reduction of Oxidative Stress:** By activating NLRX1, **NX-13** leads to a decrease in cellular reactive oxygen species (ROS), thereby protecting intestinal tissues from oxidative damage.^{[4][8]}





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